

1-Benzyl-4-phenylpiperidin-4-ol molecular weight and formula

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Compound of Interest

Compound Name: 1-Benzyl-4-phenylpiperidin-4-ol

Cat. No.: B056265

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In-Depth Technical Guide: 1-Benzyl-4-phenylpiperidin-4-ol

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical properties of **1-Benzyl-4-phenylpiperidin-4-ol**, a compound of interest in medicinal chemistry and pharmacological research.

Physicochemical Data

The fundamental molecular properties of **1-Benzyl-4-phenylpiperidin-4-ol** are summarized below. This data is essential for experimental design, dosage calculations, and analytical characterization.

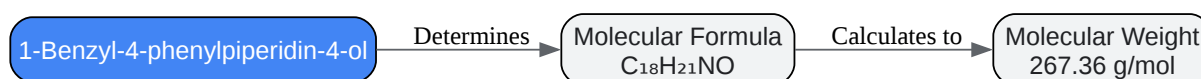
Property	Value
Molecular Formula	C ₁₈ H ₂₁ NO [1][2][3]
Molecular Weight	267.36 g/mol [1]
Monoisotopic Mass	267.162314293 g/mol [3]
CAS Number	63843-83-4 [1][2][4]

Experimental Protocols & Methodologies

This document focuses on the fundamental molecular properties of **1-Benzyl-4-phenylpiperidin-4-ol**. Detailed experimental protocols for its synthesis or use in specific assays are beyond the scope of this guide and would be highly dependent on the specific research application. Researchers should consult peer-reviewed literature for validated experimental procedures relevant to their work.

Logical Relationships and Structure

The chemical structure of **1-Benzyl-4-phenylpiperidin-4-ol** dictates its molecular formula and weight. The diagram below illustrates the logical flow from the compound's identity to its fundamental properties.



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Caption: Relationship between chemical identity, formula, and molecular weight.

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. 1-BENZYL-4-PHENYLPYPERIDIN-4-OL | CymitQuimica [cymitquimica.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 1-Benzyl-4-phenylpiperidin-4-ol | CAS 63843-83-4 | Chemical-Suppliers [chemical-suppliers.eu]
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